

hazards and safety precautions for 3-Chloro-2-iodoaniline

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Compound of Interest

Compound Name: 3-Chloro-2-iodoaniline

Cat. No.: B130401

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An In-depth Technical Guide to the Hazards and Safety Precautions for **3-Chloro-2-iodoaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known hazards associated with **3-Chloro-2-iodoaniline** (CAS No. 70237-25-1) and details the necessary safety precautions for its handling and use in a laboratory or industrial setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the risks and mitigation strategies.

Chemical Identification and Physical Properties

3-Chloro-2-iodoaniline is an aromatic organic compound with the molecular formula C_6H_5ClI .^{[1][2]} It is a solid at room temperature and is used as an intermediate in the preparation of various organic compounds, including indolyl benzoic acid derivatives.^[2]

Table 1: Physical and Chemical Properties of **3-Chloro-2-iodoaniline**

Property	Value
Molecular Weight	253.47 g/mol [1] [2]
Molecular Formula	C ₆ H ₅ ClIN [1] [2]
CAS Number	70237-25-1 [1]
Appearance	Solid
Boiling Point	303.5°C at 760 mmHg [1]
Flash Point	137.4 ± 23.7 °C [1]
Density	2.0 ± 0.1 g/cm ³ [1]
Refractive Index	1.694 [1]

Hazard Identification and Classification

3-Chloro-2-iodoaniline is classified as a hazardous substance. The primary hazard is its acute oral toxicity.[\[1\]](#)[\[3\]](#)

Table 2: GHS Hazard Classification for **3-Chloro-2-iodoaniline**

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed [1] [3]
Acute toxicity, Oral	-	H302: Harmful if swallowed
Skin corrosion/irritation	-	H315: Causes skin irritation
Serious eye damage/eye irritation	-	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	-	H335: May cause respiratory irritation

The signal word for this chemical is "Danger".[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical properties of **3-Chloro-2-iodoaniline** are not publicly available in the provided search results. However, the hazard classifications are based on standardized testing methodologies recognized by global regulatory bodies. For instance, acute oral toxicity is typically determined in animal studies following OECD Test Guideline 423 or similar protocols. Skin and eye irritation studies generally adhere to OECD Guidelines 404 and 405, respectively.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Safe Handling

- Ventilation: Handle in a well-ventilated place.[\[1\]](#) Use only under a chemical fume hood.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[5\]](#)
 - Skin Protection: Wear suitable protective clothing and gloves.[\[1\]](#)[\[5\]](#)
 - Respiratory Protection: If ventilation is inadequate, wear respiratory protection.[\[5\]](#)[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Other Precautions: Avoid formation of dust and aerosols.[\[1\]](#) Use non-sparking tools.[\[1\]](#) Prevent fire caused by electrostatic discharge steam.[\[1\]](#)

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) Keep in a dark place under an inert atmosphere, at 2-8°C.
- Incompatibilities: Store apart from foodstuff containers or incompatible materials.[\[1\]](#)

First Aid Measures

Immediate medical attention is required in case of exposure.

Table 3: First Aid Measures for **3-Chloro-2-iodoaniline**

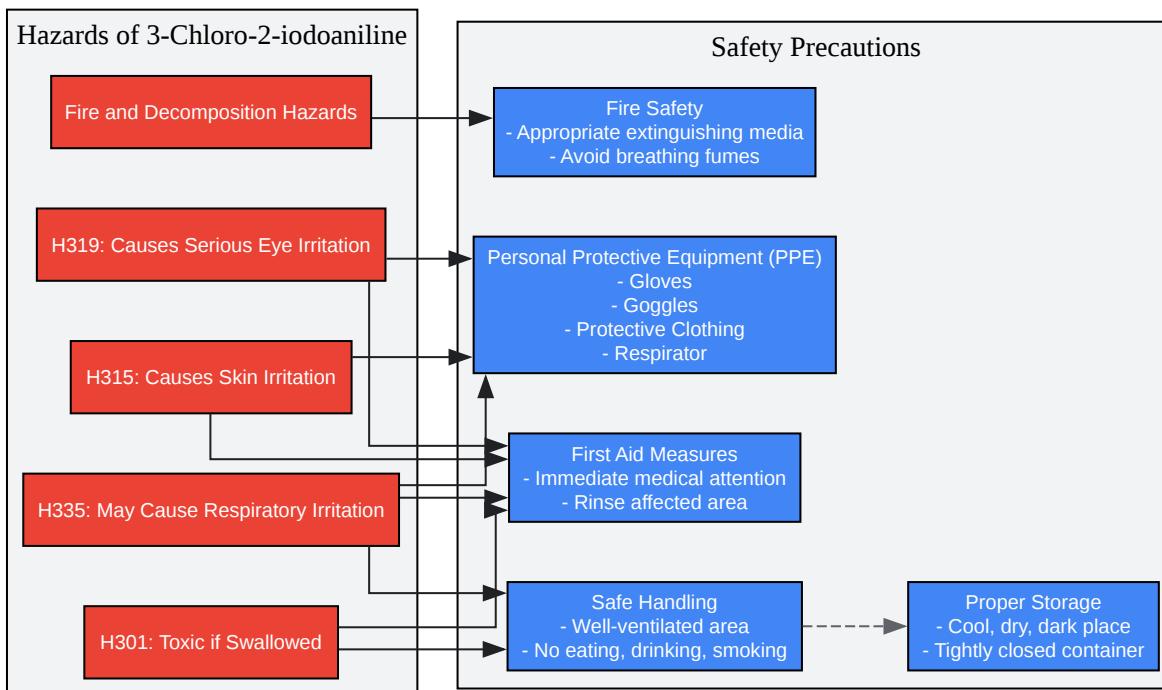
Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Get emergency medical help immediately. ^[1] Rinse mouth. ^[1] Do NOT induce vomiting. ^{[4][5]}
Inhalation	Remove person to fresh air and keep comfortable for breathing. ^[6] If not breathing, give artificial respiration. ^[5]
Skin Contact	Wash with plenty of soap and water. ^[7] Remove contaminated clothing and wash it before reuse. ^[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[7]

Fire and Explosion Hazards

- Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.^[7]
- Hazardous Combustion Products: Decomposition on burning produces toxic fumes, including nitrogen oxides and hydrogen chloride.^[8] Thermal decomposition may also generate carbon oxides, hydrogen iodide, and hydrogen fluoride.^[9]

Logical Workflow for Hazard Mitigation

The following diagram illustrates the relationship between the hazards of **3-Chloro-2-iodoaniline** and the necessary safety precautions.



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Caption: Hazard Mitigation Workflow for **3-Chloro-2-iodoaniline**.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. [1][7] Adhered or collected material should be promptly disposed of in appropriate, labeled containers.[7]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's safety officer for any additional guidance.

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